

Fenuron: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Fenuron

Cat. No.: B033495

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For researchers, scientists, and drug development professionals, this document provides an in-depth technical guide on the herbicide **Fenuron**. It covers its core properties, mechanism of action, and detailed experimental protocols for its analysis and efficacy testing.

Core Properties of Fenuron

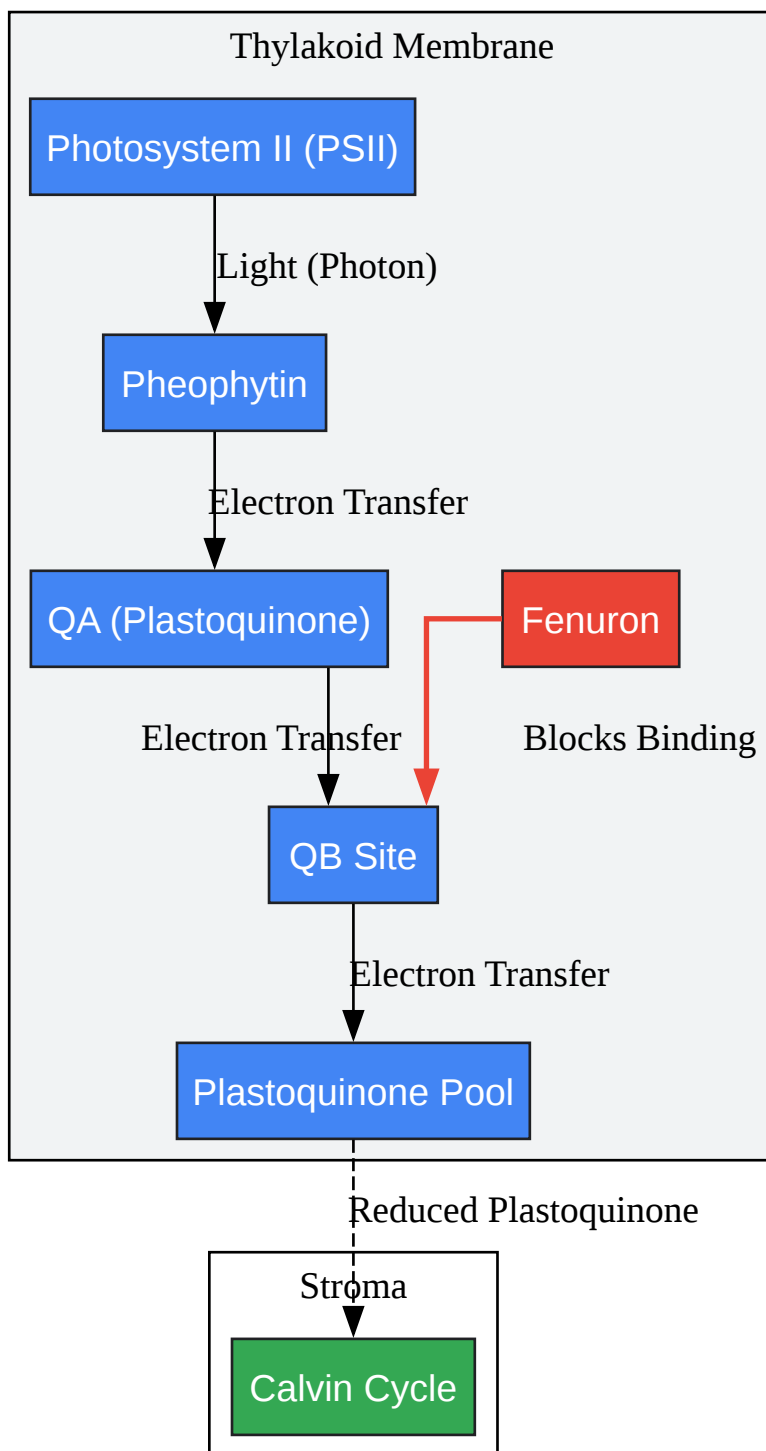
Fenuron is a phenylurea herbicide used to control a variety of annual broad-leaved weeds and woody plants.^[1] It is a systemic herbicide, primarily absorbed by the roots and translocated acropetally (upwards) within the plant's xylem.

Property	Value	Source
CAS Number	101-42-8	^[1] ^[2] ^[3]
Molecular Formula	C ₉ H ₁₂ N ₂ O	^[1] ^[2]
Molecular Weight	164.21 g/mol	^[1]

Mechanism of Action: Inhibition of Photosynthesis

The primary mode of action for **Fenuron** is the inhibition of photosynthesis.^[2] Like other phenylurea herbicides, **Fenuron** disrupts the photosynthetic electron transport chain in plants. Specifically, it targets the D1 protein within Photosystem II (PSII), binding to the QB site. This binding action physically blocks the docking of plastoquinone (PQ), the native electron acceptor. The inhibition of electron flow from the primary electron acceptor, QA, to QB halts the

entire photosynthetic process. This leads to an accumulation of reactive oxygen species and, ultimately, cell death.



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Inhibition of Photosystem II by **Fenuron**.

Experimental Protocols

Analysis of **Fenuron** in Soil and Water using QuEChERS and LC-MS/MS

This protocol details a method for the quantitative analysis of **Fenuron** in environmental samples. The use of a stable isotope-labeled internal standard (**Fenuron-d5**) is recommended for high accuracy.

Materials and Reagents:

- **Fenuron** standard ($\geq 98\%$ purity)
- **Fenuron-d5** internal standard
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- QuEChERS extraction salts (e.g., magnesium sulfate, sodium chloride, sodium citrate)
- Dispersive SPE (d-SPE) cleanup sorbents (e.g., PSA, C18)

Procedure:

- **Sample Preparation:** Homogenize 10 g of the soil or water sample in a 50 mL centrifuge tube.
- **Spiking:** Add a known amount of **Fenuron-d5** internal standard to the sample.
- **Extraction:** Add 10 mL of acetonitrile and the QuEChERS extraction salts. Shake vigorously for 1 minute and then centrifuge.

- Cleanup (d-SPE): Transfer an aliquot of the acetonitrile (upper) layer to a d-SPE tube containing cleanup sorbents. Vortex and centrifuge.
- Analysis: Filter the supernatant and inject it into an LC-MS/MS system for analysis.

Herbicide Efficacy Testing

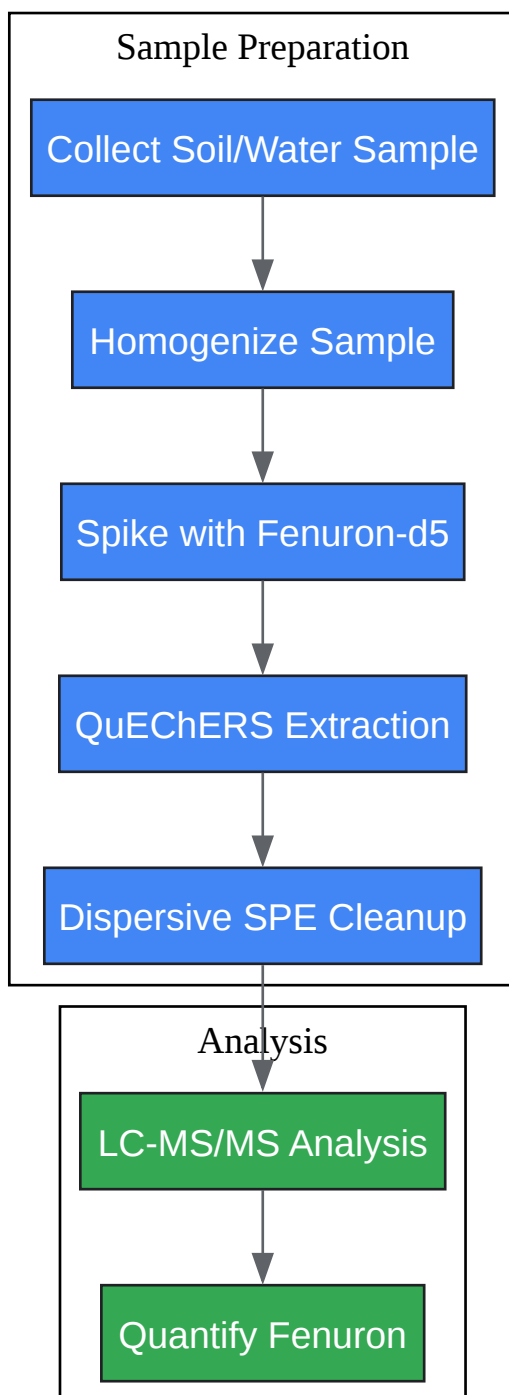
This protocol outlines a whole-plant bioassay to determine the efficacy of **Fenuron** on target weed species.

Procedure:

- Plant Cultivation: Grow the target weed species from seed in a greenhouse to a specified growth stage (e.g., 2-3 leaf stage).
- Herbicide Application: Prepare a range of **Fenuron** concentrations. Apply the herbicide solutions to the plants using a sprayer to ensure even coverage. Include an untreated control group.
- Evaluation: At specified time intervals (e.g., 7, 14, and 21 days after treatment), visually assess the percentage of plant injury or biomass reduction compared to the untreated control.
- Data Analysis: Calculate metrics such as the ED50 (effective dose to achieve 50% of the maximum effect) or GR50 (dose causing a 50% reduction in growth).

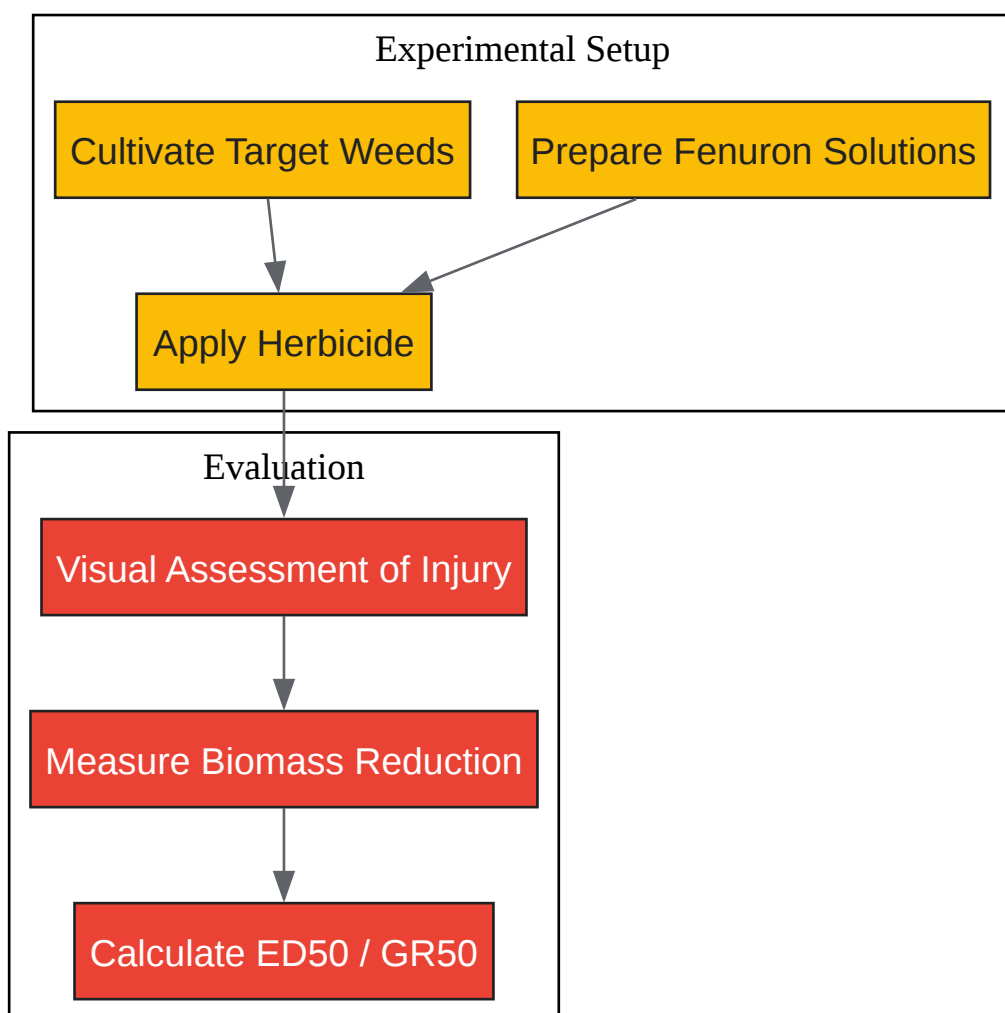
Experimental Workflows

The following diagrams illustrate typical workflows for the analysis of **Fenuron** and the assessment of its herbicidal efficacy.



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Workflow for **Fenuron** Residue Analysis.



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Workflow for Herbicide Efficacy Testing.

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